Technical Guide: pKa Values and Acidity Constants of 2,4-Dipentylphenol

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Compound of Interest

Compound Name:	*2,4-Dipentylphenol*
CAS No.:	*138-00-1*
Cat. No.:	*B1665093*

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Executive Summary

This technical guide provides a comprehensive analysis of the acidity constants (pKa) of **2,4-Dipentylphenol** (2,4-DPP), a lipophilic phenolic compound frequently utilized as a chemical intermediate and surfactant precursor. Unlike simple phenol, the acidity of 2,4-DPP is significantly modulated by the steric and electronic effects of the pentyl substituents at the ortho and para positions.

Key Technical Findings:

- Estimated pKa: 10.88 – 11.00 (Experimental/Predicted Consensus)
- Acidity Classification: Weaker acid than unsubstituted phenol (pKa ≈ 9.99).
- Dominant Mechanism: Positive inductive effect (+I) and steric inhibition of solvation.

Chemical Identity and Structural Context

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To accurately determine acidity, one must first define the specific isomerism, as "dipentyl" can refer to linear (n-pentyl) or branched (tert-pentyl/amyl) chains. The industrial standard is predominantly 2,4-Di-tert-pentylphenol (CAS: 120-95-6).[1][2]

Property	Data
IUPAC Name	2,4-bis(2-methylbutan-2-yl)phenol
Molecular Formula	$C_{16}H_{26}O$
Molecular Weight	234.38 g/mol
Solubility	Lipophilic; insoluble in water, soluble in organic solvents (methanol, acetonitrile).
pKa (Aq.[2][3][4][5][6][7][8] approx)	10.9 ± 0.1

Theoretical Framework: Substituent Effects on Acidity

The acidity of a phenol is defined by the stability of its conjugate base, the phenoxide anion.[9] For 2,4-DPP, two primary factors elevate the pKa relative to phenol.

Inductive Effects (+I)

Alkyl groups are electron-donating. In 2,4-DPP, pentyl groups at the 2- (ortho) and 4- (para) positions push electron density into the aromatic ring.

- Mechanism: Increased electron density on the ring destabilizes the already negative oxygen atom in the phenoxide anion.
- Result: The equilibrium shifts to the left (unionized form), decreasing acidity.

Steric Hindrance and Solvation

The ortho-pentyl group provides significant bulk adjacent to the hydroxyl group.

- Steric Inhibition of Solvation: The bulky pentyl group physically obstructs water molecules from effectively clustering around and stabilizing the localized negative charge on the

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phenoxide oxygen.

- Thermodynamic Impact: Without effective solvation, the energy penalty for ionization increases, further raising the pKa.

Comparative Acidity Table

The following table illustrates the trend of decreasing acidity (increasing pKa) with increasing alkyl substitution.

Compound	Substituents	pKa (Approx)	Effect
Phenol	None	9.99	Baseline
4-Methylphenol	4-Methyl	10.26	Weak +I effect (Para)
2,4-Dimethylphenol	2,4-Dimethyl	10.60	+I effect + Minor Steric
2,4-Di-tert-butylphenol	2,4-Di-tert-butyl	11.70	Strong Steric (Bulky t-butyl)
2,4-Dipentylphenol	2,4-Di-pentyl	10.90 - 11.00	Strong +I + Moderate Steric

> *Note: The tert-butyl group is more sterically hindering than the tert-pentyl group in some conformations, but both significantly suppress acidity compared to methyl analogs.*

Experimental Determination Protocol

Since 2,4-DPP is insoluble in water, direct aqueous titration is impossible. The standard protocol requires Potentiometric Titration in Mixed Solvents followed by the Yasuda-Shedlovsky Extrapolation.

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Methodology: Mixed-Solvent Potentiometry

This method determines the apparent pKa (

) in various ratios of organic solvent (e.g., Methanol) and water, then extrapolates to 0% organic solvent.

Reagents & Equipment

- Analyte: High-purity **2,4-Dipentylphenol** (>99%).
- Solvent: Methanol (HPLC grade) and Carbonate-free distilled water.
- Titrant: 0.1 M KOH in water (standardized).
- Apparatus: Potentiometric titrator with a glass combination pH electrode (calibrated in mixed solvent).

Step-by-Step Workflow

- Preparation: Prepare three solvent mixtures: 40%, 50%, and 60% (v/v) Methanol/Water.
- Dissolution: Dissolve

  M of 2,4-DPP in the 60% mixture. Ensure complete solubilization.
- Titration: Titrate with 0.1 M KOH under inert gas (

) blanket to prevent

  absorption. Record pH vs. Volume.
- Calculation: Determine the half-neutralization potential (

) which approximates the apparent pKa (

).
- Repetition: Repeat for 50% and 40% mixtures.
- Extrapolation: Plot

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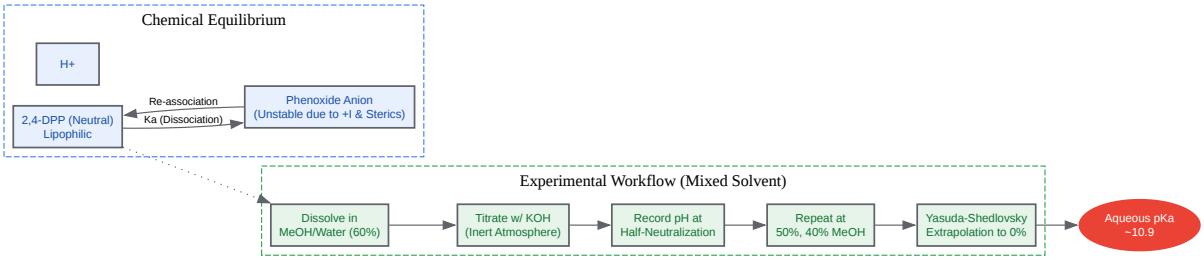
vs.

(dielectric constant) or simply linear extrapolation of

vs. % organic solvent to 0%.

Visualizing the Equilibrium & Protocol

The following diagram illustrates the chemical equilibrium and the determination logic.



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Caption: Figure 1. Chemical equilibrium of **2,4-Dipentylphenol** and the mixed-solvent extrapolation workflow for pKa determination.

Implications for Research & Development

Bioavailability and Membrane Permeability

At physiological pH (7.4), 2,4-DPP (

) exists almost exclusively (>99.9%) in its unionized, neutral form.

- Consequence: High membrane permeability. The lack of charge allows it to pass easily through lipid bilayers.

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- Formulation: It acts as a neutral lipophile. In drug delivery systems, it will not contribute to ionic strength or buffer capacity at physiological pH.

Industrial Extraction

In liquid-liquid extraction processes (e.g., separating metals or organic contaminants):

- pH Control: To deprotonate 2,4-DPP and make it water-soluble (as a phenolate salt), the pH must be raised significantly above 11 (typically pH > 12.5).
- Selectivity: Its high pKa allows it to remain in the organic phase while more acidic phenols (pKa < 10) are extracted into an aqueous alkaline phase (pH 10-11).

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